

Spectroscopic Characterization of 4-Bromo-benzo[c]isothiazole: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-benzo[c]isothiazole

CAS No.: 854494-45-4

Cat. No.: B1505142

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Abstract

This technical guide provides a comprehensive overview of the anticipated spectroscopic data for **4-Bromo-benzo[c]isothiazole**, a heterocyclic compound of interest in medicinal chemistry and materials science. Due to the scarcity of published experimental data for this specific molecule, this document serves as a predictive and instructive resource for researchers. It outlines the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data based on the analysis of structurally related compounds and foundational spectroscopic principles. Furthermore, this guide details the requisite experimental protocols for acquiring and interpreting this data, ensuring scientific rigor and fostering a deeper understanding of the structure-property relationships in substituted benzo[c]isothiazoles.

Introduction: The Significance of 4-Bromo-benzo[c]isothiazole

The benzo[c]isothiazole scaffold is a privileged structure in drug discovery and organic electronics. The introduction of a bromine atom at the 4-position significantly alters the

electronic and steric properties of the parent molecule, potentially leading to novel biological activities or material characteristics. Accurate structural elucidation through spectroscopic methods is paramount for any research and development involving this compound. This guide provides the foundational knowledge for such characterization.

The numbering of the benzo[c]isothiazole ring system is crucial for the correct assignment of spectroscopic signals. The following diagram illustrates the standard numbering convention.

Caption: Numbering of the **4-Bromo-benzo[c]isothiazole** scaffold.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **4-Bromo-benzo[c]isothiazole**, both ^1H and ^{13}C NMR will provide critical information.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum is expected to show three signals in the aromatic region, corresponding to the protons on the benzene ring. The chemical shifts are influenced by the electron-withdrawing nature of the isothiazole ring and the bromine atom.

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-5	7.8 - 8.0	Doublet	J5-6 = 7.0 - 9.0
H-6	7.4 - 7.6	Triplet or Doublet of Doublets	J6-5 = 7.0 - 9.0, J6-7 = 7.0 - 9.0
H-7	8.0 - 8.2	Doublet	J7-6 = 7.0 - 9.0

Justification for Predictions:

- H-7: This proton is ortho to the electron-withdrawing nitrogen atom of the isothiazole ring, leading to a significant downfield shift.

- H-5: This proton is ortho to the bromine atom, which deshields it, resulting in a downfield shift, though likely less pronounced than for H-7.
- H-6: This proton is the most shielded of the three, appearing at the most upfield position in the aromatic region. Its multiplicity will be a triplet if the coupling constants to H-5 and H-7 are similar, or a doublet of doublets if they differ significantly.

Predicted ^{13}C NMR Spectrum

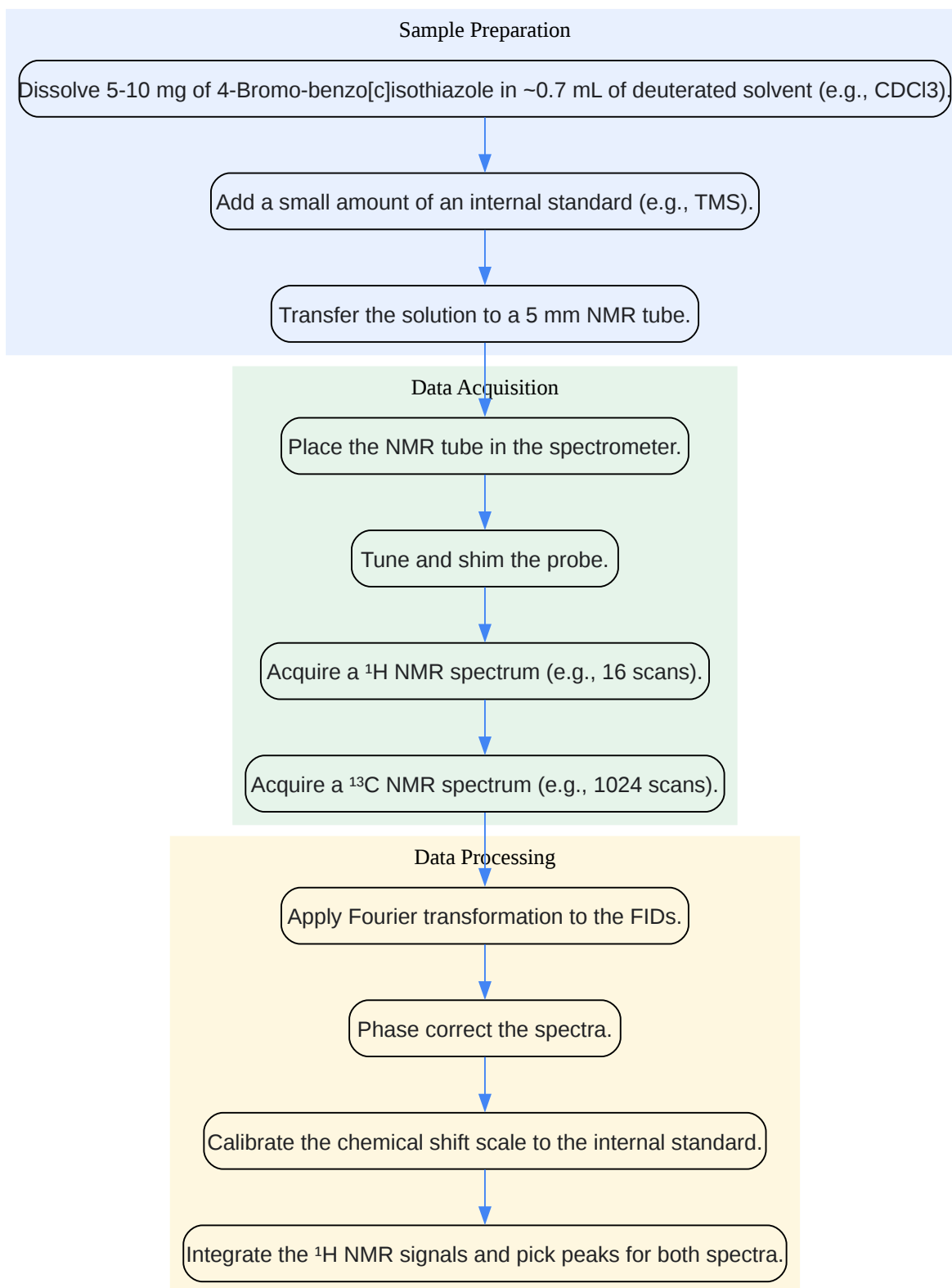
The ^{13}C NMR spectrum will show seven distinct signals for the carbon atoms of the benzo[c]isothiazole core.

Carbon	Predicted Chemical Shift (δ , ppm)
C-3	150 - 155
C-3a	130 - 135
C-4	115 - 120
C-5	128 - 132
C-6	125 - 129
C-7	122 - 126
C-7a	145 - 150

Justification for Predictions:

- C-3 and C-7a: These carbons are adjacent to the heteroatoms and will be the most downfield.
- C-4: The carbon directly attached to the bromine atom will experience a shielding effect, causing it to appear at a relatively upfield position for an aromatic carbon. This is a characteristic effect of heavier halogens in ^{13}C NMR.^[1]
- C-5, C-6, C-7: These carbons will appear in the typical aromatic region, with their precise shifts influenced by the overall electronic environment.

Experimental Protocol for NMR Data Acquisition



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Caption: Workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. The IR spectrum of **4-Bromo-benzo[c]isothiazole** is expected to be characterized by absorptions corresponding to aromatic C-H and C=C stretching, as well as a C-Br stretching vibration.

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
Aromatic C-H Stretch	3100 - 3000	Weak to Medium
Aromatic C=C Stretch	1600 - 1450	Medium to Strong
C-N Stretch	1350 - 1250	Medium
C-H Out-of-Plane Bending	900 - 675	Strong
C-Br Stretch	680 - 515	Medium to Strong

Justification for Predictions:

- Aromatic C-H and C=C Stretches: These are characteristic absorptions for all aromatic compounds.[\[2\]](#)[\[3\]](#)
- C-H Out-of-Plane Bending: The pattern of these strong absorptions can sometimes provide information about the substitution pattern of the benzene ring.[\[4\]](#)
- C-Br Stretch: The presence of a medium to strong absorption in the far-IR region is indicative of a carbon-bromine bond.[\[5\]](#)

Experimental Protocol for IR Data Acquisition (ATR)

- Sample Preparation: Place a small amount of the solid **4-Bromo-benzo[c]isothiazole** sample onto the crystal of the Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition:

- Lower the ATR press to ensure good contact between the sample and the crystal.
- Acquire a background spectrum of the empty ATR crystal.
- Acquire the sample spectrum (typically 16-32 scans).
- Data Processing: The software will automatically subtract the background spectrum from the sample spectrum to generate the final IR spectrum.

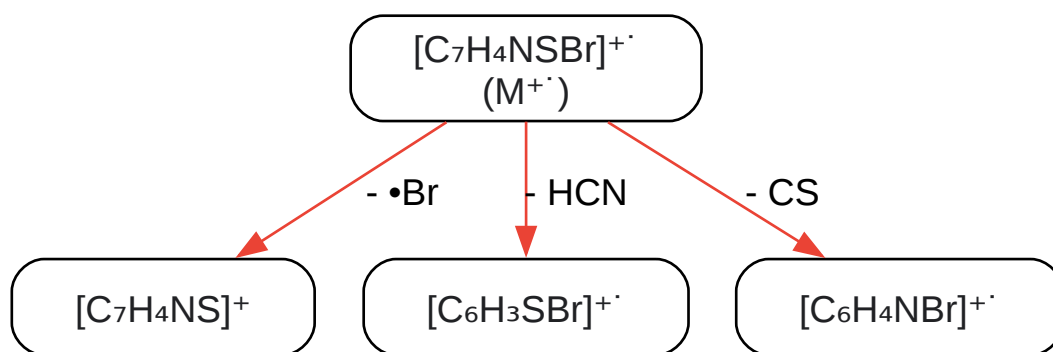
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can aid in its identification.

Predicted Mass Spectrum

The electron ionization (EI) mass spectrum of **4-Bromo-benzo[c]isothiazole** is expected to show a prominent molecular ion peak. A key feature will be the isotopic pattern of bromine.

- Molecular Ion (M^+): Bromine has two major isotopes, ^{79}Br and ^{81}Br , in approximately a 1:1 ratio.^[6] Therefore, the molecular ion will appear as two peaks of nearly equal intensity, separated by 2 m/z units.
 - m/z for $\text{C}_7\text{H}_4\text{N}^{79}\text{SBr}$
 - m/z for $\text{C}_7\text{H}_4\text{N}^{81}\text{SBr}$
- Fragmentation: The fragmentation of heterocyclic compounds can be complex.^[7] Common fragmentation pathways may involve the loss of:
 - Br radical: $[\text{M}-\text{Br}]^+$
 - HCN: $[\text{M}-\text{HCN}]^+$
 - CS: $[\text{M}-\text{CS}]^+$



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Caption: Plausible fragmentation pathways for **4-Bromo-benzo[c]isothiazole**.

Experimental Protocol for MS Data Acquisition (EI)

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids.
- **Ionization:** The sample is vaporized and then bombarded with a beam of high-energy electrons (typically 70 eV) to induce ionization and fragmentation.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z .

Conclusion

While experimental data for **4-Bromo-benzo[c]isothiazole** is not readily available in the public domain, this guide provides a robust, theory-backed framework for its spectroscopic characterization. The predicted NMR, IR, and MS data, along with the detailed experimental protocols, offer researchers and drug development professionals a solid starting point for the synthesis, purification, and structural elucidation of this and related compounds. The principles outlined herein underscore the power of predictive spectroscopy in modern chemical research.

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